

Comparative mobility of propaquizafop and other ACCase inhibitors

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Compound Focus: Propaquizafop

CAS No.: 111479-05-1

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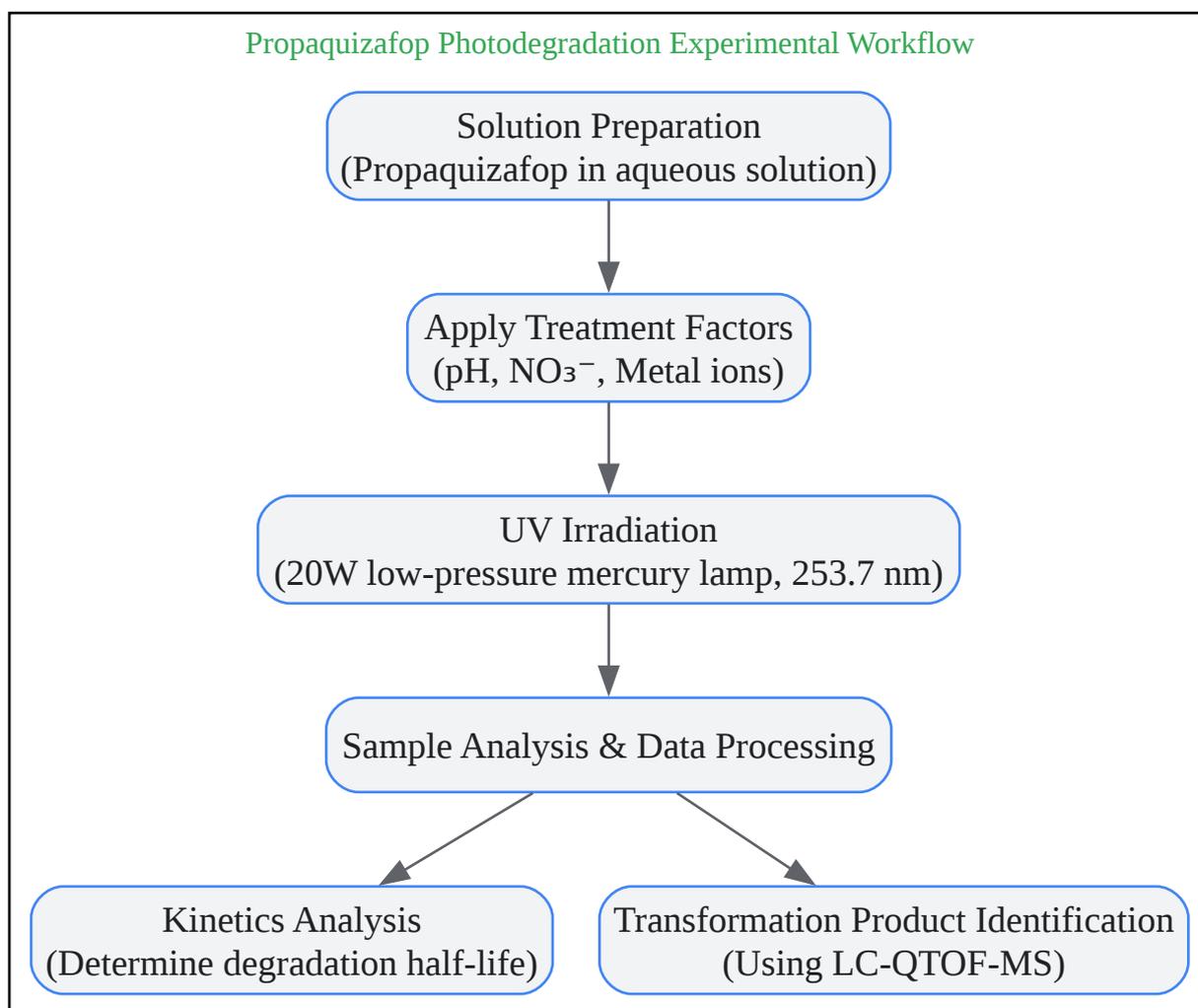
Environmental Fate and Mobility of Propaquizafop

The table below summarizes key environmental fate parameters for **propaquizafop** from regulatory and experimental data [1].

Parameter	Value	Classification / Interpretation
Solubility in Water (at 20°C, pH 7)	0.63 mg/L	Low (A5 - Verified for regulatory purposes)
Soil Adsorption	"Highly adsorbed" in soils [2]	Less mobile type
Soil Persistence (DT₅₀)	"Readily degradable" in different soils [2]	-
Laboratory Persistence	"Moderately persistent" [1]	-
Groundwater Ubiquity Score (GUS)	"Transition state" [1]	-
Potential for Particle-Bound Transport	Medium [1]	-

Experimental Protocol: Photodegradation in Water

A 2024 study investigated the photodegradation of **propaquizafop** in water under controlled laboratory conditions. The following workflow outlines the key experimental procedures [2].



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Core Methodology Details [2]:

- **Analytical Method:** **Propaquizafop** residues in water were determined using a **HPLC-UV detector**.
- **Identification of Products:** **Liquid Chromatography-Quadrupole Time of Flight Mass Spectrometry (LC-QTOF-MS)** was used to identify the chemical structures of phototransformation products.

- **Key Findings:** The degradation pathway involves rearrangement, cracking, dechlorination, and light-induced redox reactions.

Guidance for a Comprehensive Comparison

To build a complete comparison guide, you can gather data on other ACCase inhibitors from similar authoritative sources.

- **Consult Specialized Databases:** The **Pesticide Properties Database (PPDB)**, sourced for **propaquizafop** data [1], contains similarly structured information for other herbicides.
- **Perform Targeted Searches:** Search for specific ACCase inhibitors (e.g., cycloxydim, haloxyfop, quizalofop-p-ethyl) alongside keywords like "**environmental fate**," "**soil adsorption**," "**Koc**," "**mobility**," and "**photolysis**".
- **Review Regulatory Dossiers:** Documents from the **European Food Safety Authority (EFSA)** or the **US EPA** contain extensive environmental fate and behavior chapters for each approved active substance.

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References

1. (Ref: CGA 233380) Propaquizafop [sitem.herts.ac.uk]
2. Photodegradation of Propaquizafop in Water Under UV ... [mdpi.com]

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